

# Synthesis and Characterization of Imidaprilat-d3: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Imidaprilat-d3*

Cat. No.: *B13442831*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of **Imidaprilat-d3**, a deuterated analog of Imidaprilat. Imidaprilat is the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor Imidapril, used in the management of hypertension. The introduction of deuterium atoms can offer advantages in drug metabolism and pharmacokinetic studies, making **Imidaprilat-d3** a valuable tool for researchers. This document outlines a plausible synthetic approach, detailed characterization methodologies, and the mechanism of action of Imidaprilat.

## Core Chemical Data

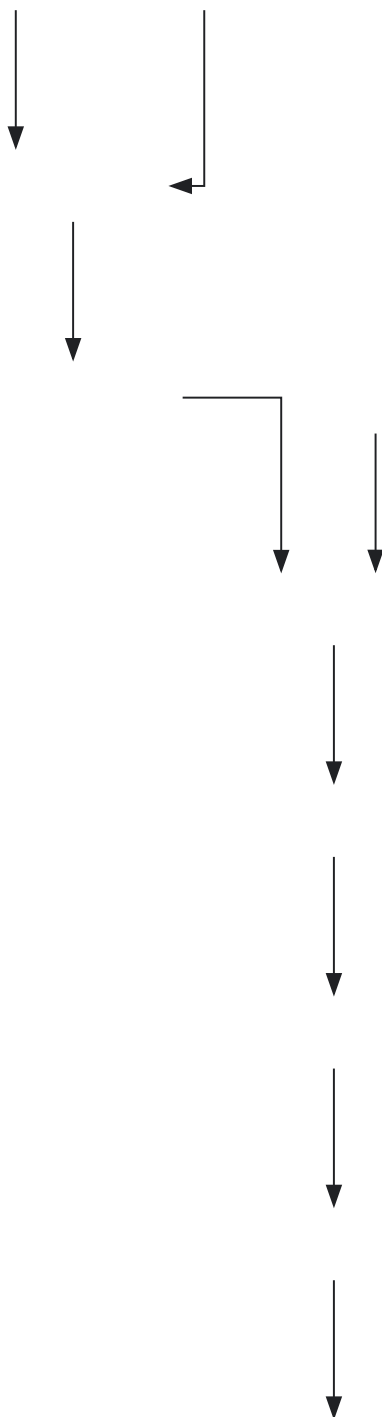
A summary of the key chemical identifiers for **Imidaprilat-d3** is presented below.

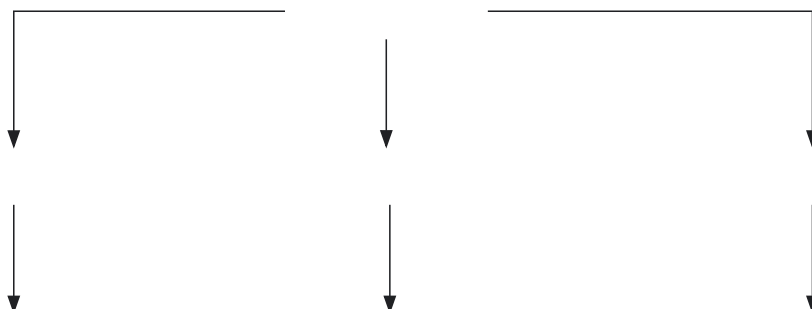
Parameter	Value	Reference
Chemical Name	(4S)-3-[(2S)-2-[N-[(1S)-1-Carboxy-3-phenyl-d <sub>3</sub> -propyl]amino]propionyl]-1-methyl-2-oxoimidazolidine-4-carboxylic Acid	[1]
CAS Number	1356019-69-6	[1][2][3]
Molecular Formula	C <sub>18</sub> H <sub>20</sub> D <sub>3</sub> N <sub>3</sub> O <sub>6</sub>	[1]
Molecular Weight	380.42 g/mol	[1]
Appearance	White to Off-White Solid	[1]
Storage	2-8°C Refrigerator	[1]

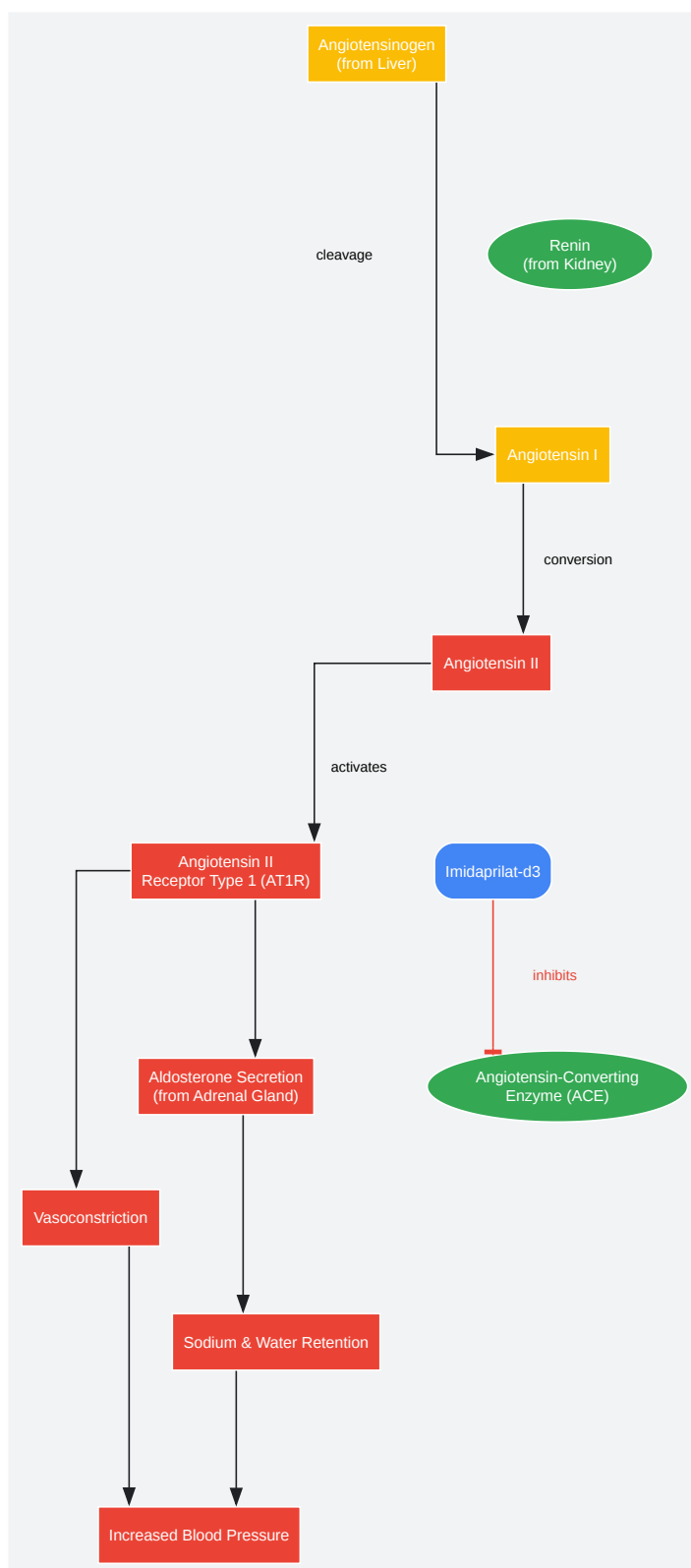
## Synthesis of Imidaprilat-d3

While a specific, publicly detailed synthesis protocol for **Imidaprilat-d3** is not readily available, a plausible synthetic route can be devised based on established methods for the synthesis of ACE inhibitors and general techniques for deuterium labeling. The synthesis would likely involve the coupling of key intermediates followed by a deprotection step. The deuterium label is typically introduced on the phenylpropyl side chain.

## Proposed Synthetic Workflow







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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. Imidapril-d3 Hydrochloride | LGC Standards [lgcstandards.com]
- 3. Imidaprilat-d3 | CAS 1356019-69-6 | LGC Standards [lgcstandards.com]
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Address: 3281 E Guasti Rd

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